

In-Depth Technical Guide: Safety and Handling of Hexanedioic Acid, Disodium Salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexanedioic acid, sodium salt (1:)

Cat. No.: B3254173

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for hexanedioic acid, disodium salt, also known as disodium adipate (CAS No: 7486-38-6). The information is compiled from various safety data sheets and toxicological databases to ensure a thorough understanding of the substance's properties and associated risks.

Chemical and Physical Properties

Hexanedioic acid, disodium salt is the sodium salt of adipic acid. It is a white to off-white, odorless powder or crystalline solid.^[1]

Table 1: Physical and Chemical Properties of Disodium Adipate

Property	Value	Reference
Chemical Formula	C6H8Na2O4	[1]
Molecular Weight	190.11 g/mol	[1]
Appearance	Solid white to off-white powder or granules	[1]
Odor	Odorless	[1]
Solubility	Soluble in water	
Auto-ignition Temperature	132 °C	[2]

Toxicological Data

Disodium adipate is generally considered to have low acute toxicity. However, quantitative data is limited.

Table 2: Acute Toxicity Data for Disodium Adipate

Test	Species	Route	Value	Reference
LD50	Mouse	Intraperitoneal	4 g/kg	[3]

Experimental Protocols:

Detailed experimental protocols for the cited toxicological studies are not publicly available in the referenced documents. The available information indicates that the substance is not classified as acutely toxic, corrosive or irritant to skin, seriously damaging to the eye or eye irritant, a respiratory or skin sensitizer, germ cell mutagenic, carcinogenic, or a reproductive toxicant.[2]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), hexanedioic acid, disodium salt is generally not classified as a hazardous substance.[1]
[4]

Health Hazards

While not classified as hazardous, direct contact with the powder or dust may cause mild skin or eye irritation.[1] Ingestion of large quantities is not a typical route of occupational exposure but should be avoided.

Fire and Explosion Hazards

Hexanedioic acid, disodium salt is a combustible solid but is not flammable.[1] A significant hazard exists from the potential for dust explosions when finely dispersed particles are mixed with air in the presence of an ignition source.

Table 3: Fire and Explosion Data

Parameter	Value	Reference
Flammability	Non-flammable	[1]
Dust Explosion Potential	Finely dispersed particles form explosive mixtures in air.	

Exposure Controls and Personal Protection

To ensure the safety of personnel, appropriate engineering controls and personal protective equipment (PPE) should be utilized.

Table 4: Exposure Limits and Recommendations

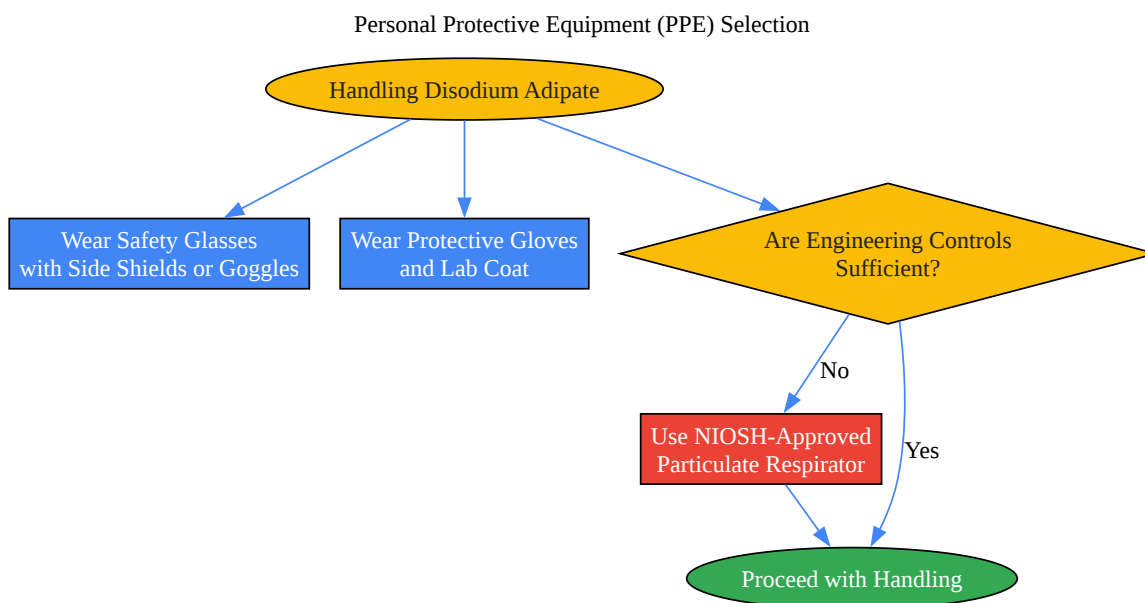
Parameter	Value	Reference
OSHA PEL	Not established	[5]
ACGIH TLV	Not established	[5]
DNEL (Worker, Inhalation, Chronic)	264 mg/m ³	[2]
DNEL (Worker, Dermal, Chronic)	38 mg/kg bw/day	[2]

Engineering Controls

- Ventilation: Use local exhaust ventilation to control dust at the source. General ventilation should also be provided.[\[2\]](#)
- Dust Control: Implement measures to prevent the accumulation of dust on surfaces.[\[2\]](#) Use of a closed system for handling is recommended.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side shields or chemical safety goggles.[\[2\]](#)
- Skin Protection: Wear protective gloves and a lab coat or other suitable protective clothing.[\[2\]](#)
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved particulate respirator should be used.[\[1\]](#)



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Caption: PPE selection workflow for handling disodium adipate.

Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of the material and ensure a safe working environment.

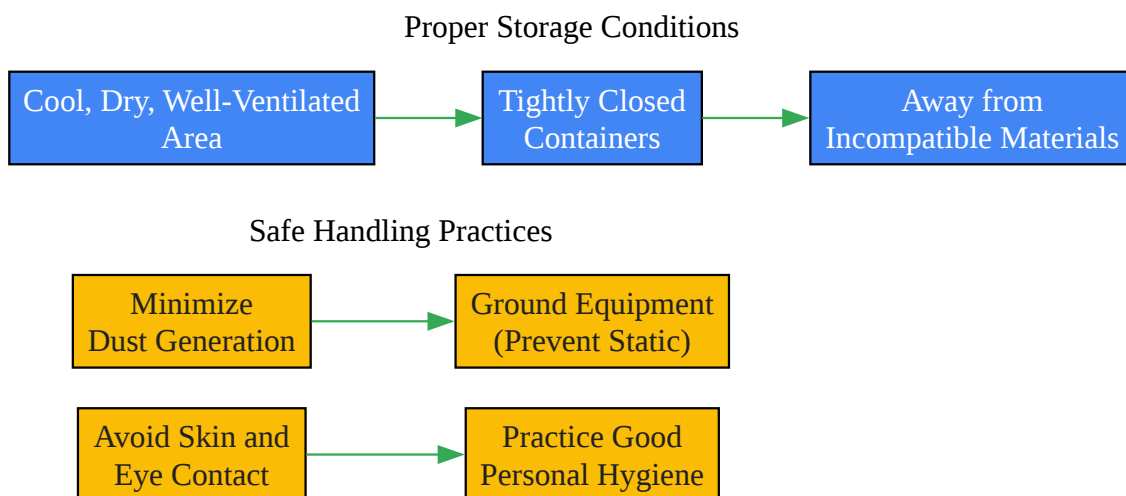
Handling

- Avoid contact with skin and eyes.
- Avoid generating dust.
- Use non-sparking tools.

- Ground all equipment to prevent static discharge.[2]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in areas where the material is handled.[2]

Storage

- Store in a cool, dry, well-ventilated area.[1]
- Keep containers tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.[2]



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Caption: Key logical relationships in handling and storage.

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

- Small Spills: Use appropriate tools to put the spilled solid in a convenient waste disposal container. Clean the contaminated surface with water.^[1]
- Large Spills:
 - Evacuate unnecessary personnel from the area.
 - Wear appropriate PPE, including respiratory protection.^[1]
 - Avoid generating dust.
 - Contain the spilled material.
 - Cover with an inert, non-combustible absorbent material (e.g., sand, earth).^[1]
 - Place the material into a suitable container for disposal.
 - Ventilate the area.

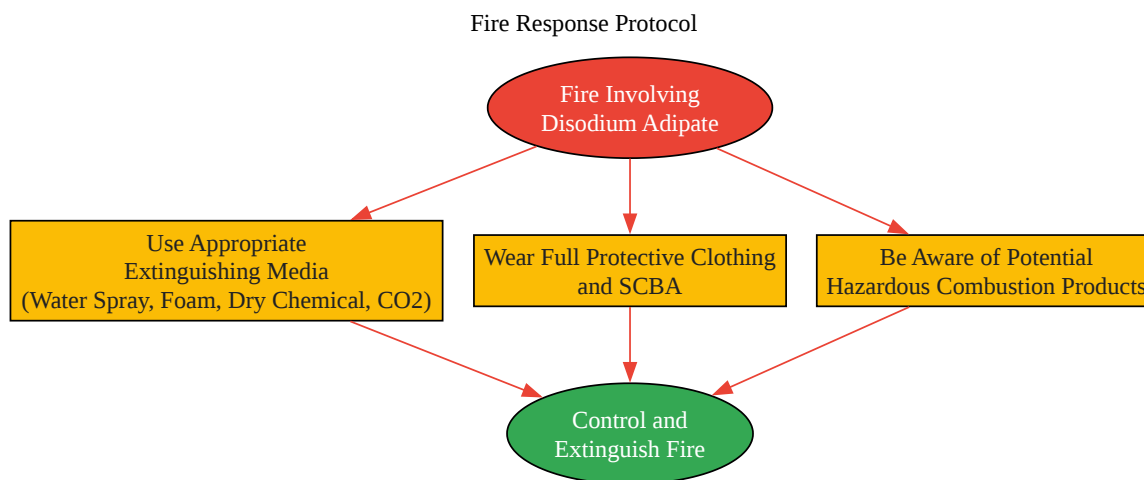
First Aid Measures

Table 5: First Aid Procedures

Exposure Route	First Aid Measures	Reference
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.	[1]
Skin Contact	Brush off loose particles from skin. Rinse skin with water/shower.	[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lids occasionally. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.	[2]
Ingestion	Rinse mouth with water (only if the person is conscious). Do NOT induce vomiting. Seek medical attention.	[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Specific Hazards: At high temperatures, toxic or irritating fumes, including sodium oxide and carbon oxides, may be produced.[1]
- Fire-Fighting Procedures: Wear full protective clothing and a NIOSH-approved self-contained breathing apparatus (SCBA) with a full facepiece operated in the pressure demand or other positive pressure mode.[1]



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